

Structural Activity Relationship (SAR) & Chemical Basis[2]

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Compound of Interest

Compound Name: Ethyl 4-Methoxyindole-3-acetate

Cat. No.: B8802865

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The methoxy group acts as a strong electron-donating group (EDG) via resonance, increasing the electron density of the indole ring. This "activation" is critical for two reasons:

- **Electronic Enhancement:** It facilitates stacking interactions within hydrophobic receptor pockets (e.g., the colchicine binding site of tubulin).
- **Hydrogen Bonding:** The methoxy oxygen serves as a weak hydrogen bond acceptor, anchoring the molecule in active sites (e.g., Ser/Thr residues in COX enzymes).

SAR Matrix of Methoxy-Indoles:

- **C5-Methoxy:** Critical for "melatonin-like" activity.[2] Mimics the endogenous 5-methoxy group of melatonin, essential for MT1/MT2 receptor affinity. Also seen in Indomethacin for COX inhibition.[3]
- **C6-Methoxy:** often maximizes potency in tubulin inhibitors (e.g., combretastatin analogs). It sterically and electronically mimics the trimethoxyphenyl ring found in colchicine.

- C7-Methoxy: frequently used to block metabolic oxidation or improve solubility, though often less potent than C5/C6 in receptor binding.

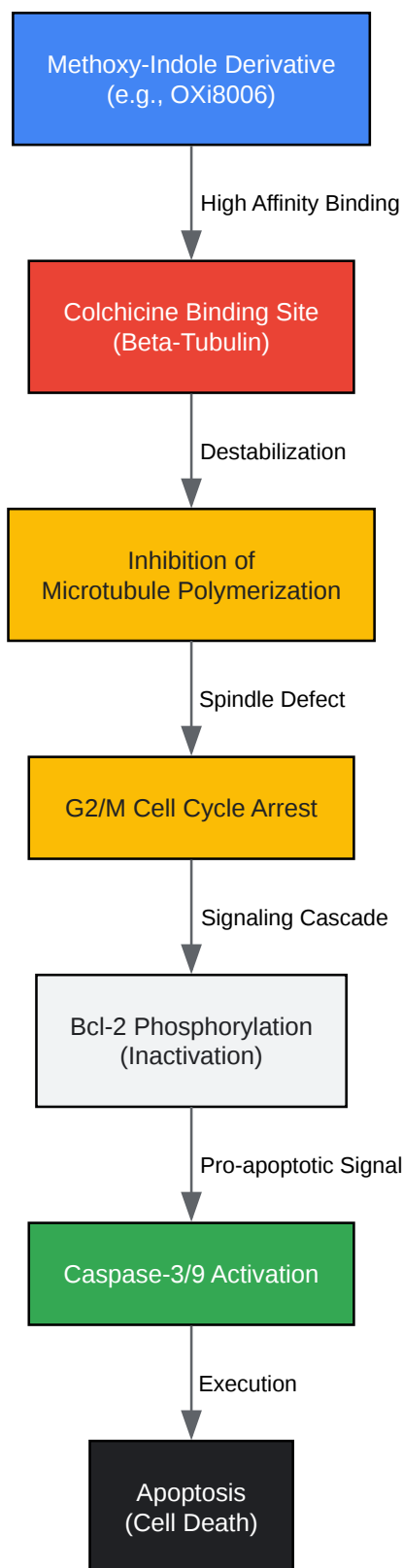
Therapeutic Domain A: Oncology & Tubulin Destabilization[5]

Methoxy-activated indoles, particularly arylthioindoles and aroylindoles, function as potent Microtubule Targeting Agents (MTAs). They bind to the colchicine site of

-tubulin, preventing polymerization.[1]

Mechanism of Action

The binding induces a conformational change in tubulin, preventing the formation of straight protofilaments. This triggers the Spindle Assembly Checkpoint (SAC), arresting cells in the G2/M phase and leading to apoptosis.



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Caption: Pathway illustrating the cascade from methoxy-indole binding at the colchicine site to apoptotic cell death.

Comparative Potency Data

The following table summarizes the IC50 values of key methoxy-activated indoles against human cancer cell lines, highlighting the potency gain from specific methoxy substitutions.

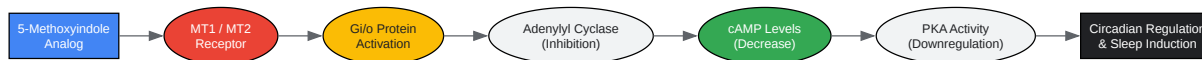
Compound	Substitution Pattern	Target	Cell Line	IC50 (μM)	Mechanism
OXi8006	6-methoxy (core), 3,4,5-trimethoxy (pendant)	Tubulin	SK-OV-3 (Ovarian)	0.034	Microtubule Destabilization
Compound 3g	6-methoxy-1-(3,4,5-trimethoxyphenyl)	Tubulin	MCF-7 (Breast)	~0.11	G2/M Arrest
Indomethacin	5-methoxy-2-methyl	COX-1/2	HCT-116 (Colon)	>50 (Low)	COX Inhibition (Non-tubulin)
5-Methoxyindole	5-methoxy (unsubstituted)	5-HT3	Various	N/A	Serotonergic Modulation

Therapeutic Domain B: CNS & Melatonergic Systems

The 5-methoxy group is the "molecular address" for the pineal gland's secretory products. 5-methoxyindole is a direct bio-isostere of the melatonin core.

Mechanism of Action

Agonism at MT1 and MT2 G-protein coupled receptors (GPCRs) leads to the inhibition of adenylyl cyclase and a reduction in cAMP.



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Caption: Signal transduction pathway for 5-methoxyindole derivatives acting on Melatonin (MT) receptors.

Experimental Protocols (Self-Validating Systems)

To ensure reproducibility and scientific integrity, the following protocols utilize internal controls and specific validation steps.

Protocol A: Tubulin Polymerization Assay (Fluorescence-Based)

Objective: Quantify the inhibition of tubulin assembly by methoxy-indoles in a cell-free system.

Reagents:

- Purified Porcine Brain Tubulin (>99%).
- GTP (1 mM stock).
- DAPI (Reporter fluorophore).
- Buffer: 80 mM PIPES (pH 6.9), 2 mM MgCl₂, 0.5 mM EGTA.

Workflow:

- Preparation: Keep all reagents on ice (4°C). Prepare a 3 mg/mL tubulin stock in Buffer.
- Compound Addition: Add 5 µL of test compound (dissolved in DMSO) to a 96-well black plate (pre-warmed to 37°C).

- Control Positive: Colchicine (5 μ M).
- Control Negative: DMSO (0.1% final).[4]
- Initiation: Add 95 μ L of Tubulin/GTP/DAPI mix to each well.
- Kinetics: Immediately read fluorescence (Ex 360 nm / Em 450 nm) every 30 seconds for 60 minutes at 37°C.
- Validation Check: The DMSO control must show a sigmoidal polymerization curve (Lag phase -> Growth -> Plateau). If the control remains flat, the tubulin is denatured; discard data.
- Analysis: Calculate
(slope of the growth phase). % Inhibition =
.

Protocol B: MTT Cell Viability Assay (Cytotoxicity)

Objective: Determine IC₅₀ values for antiproliferative activity.[1][5][6][7]

Workflow:

- Seeding: Seed cancer cells (e.g., MCF-7) at
cells/well in 96-well plates. Incubate 24h for attachment.
- Treatment: Treat with serial dilutions of methoxy-indole (0.01 μ M to 100 μ M).
 - Blank: Media only (no cells).
 - Vehicle Control: 0.1% DMSO.[4]
- Incubation: 48 to 72 hours at 37°C, 5% CO₂.
- Development: Add MTT reagent (0.5 mg/mL). Incubate 4h. Formazan crystals form in viable cells.

- Solubilization: Aspirate media. Add 100 μ L DMSO to dissolve crystals.
- Quantification: Read Absorbance at 570 nm (Reference 630 nm).
- Calculation:
.
- Validation: The Z-factor of the assay must be > 0.5 for statistical reliability.

References

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